2-Chlorothiazolo[4,5-b]pyrazine: Technical Guide to Medicinal Chemistry Applications

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Compound of Interest	
Compound Name:	*2-Chlorothiazolo[4,5-b]pyrazine*
CAS No.:	*1190927-25-3*
Cat. No.:	*B2381048*

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Part 1: Core Directive & Scaffold Analysis

The Scaffold Identity

2-Chlorothiazolo[4,5-b]pyrazine is a fused bicyclic heteroaromatic scaffold representing a critical "privileged structure" in modern medicinal chemistry. It functions as a purine bioisostere, mimicking the adenine core found in ATP, cofactors (NAD+), and nucleic acids.

- Chemical Formula: $C_5H_2ClN_3S$
- Molecular Weight: 171.61 g/mol
- Key Feature: The 2-chloro substituent serves as a highly reactive electrophilic "handle," enabling rapid diversification via Nucleophilic Aromatic Substitution (S_NAr).

Electronic Character & Reactivity

The fusion of the electron-deficient pyrazine ring (6-membered, 1,4-diazine) with the thiazole ring (5-membered) creates a system with unique electronic properties:

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- High Electrophilicity: The pyrazine nitrogens (N-4 and N-7) exert a strong inductive electron-withdrawing effect (-I), significantly lowering the electron density at the C-2 position of the thiazole ring.
- Labile Leaving Group: The C-2 chlorine atom is exceptionally prone to displacement by nucleophiles (amines, alkoxides, thiols) compared to its benzothiazole or thiazolopyridine analogs.
- H-Bonding Potential: The N-4 nitrogen often serves as a critical Hydrogen Bond Acceptor (HBA) in the hinge region of kinase ATP-binding pockets.

Part 2: Synthetic Utility & Experimental Protocols

The primary value of **2-chlorothiazolo[4,5-b]pyrazine** lies in its ability to serve as a core module for Fragment-Based Drug Discovery (FBDD). The synthesis of the core and its subsequent functionalization are described below.

Synthesis of the Core Scaffold

The most robust route to the 2-chloro derivative involves the cyclization of 2,3-diaminopyrazine followed by Sandmeyer-type chemistry or direct chlorination of a thione intermediate.

Protocol: Cyclization & Chlorination

- Thione Formation: React 2,3-diaminopyrazine with carbon disulfide (CS_2) or thiophosgene in the presence of a base (e.g., KOH/EtOH or Et_3N/THF) under reflux. This yields thiazolo[4,5-b]pyrazine-2(3H)-thione.
- Chlorination: Treat the thione intermediate with sulfuryl chloride (SO_2Cl_2) or a mixture of phosphorus pentachloride (PCl_5) and phosphoryl chloride ($POCl_3$).
  - Conditions: Reflux for 2-4 hours.
  - Workup: Quench with ice water, extract with DCM, and purify via silica gel flash chromatography (Hexane/EtOAc).

Functionalization via S_NAr (The "Handle")

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This reaction is the cornerstone of library generation. The 2-chloro group is displaced by primary or secondary amines to generate 2-aminothiazolo[4,5-b]pyrazines.

Protocol: General S_NAr Displacement

- Reagents: **2-Chlorothiazolo[4,5-b]pyrazine** (1.0 eq), Amine (R-NH_2, 1.1–1.5 eq), DIPEA (2.0 eq).
- Solvent: Anhydrous DMF, DMSO, or n-Butanol.
- Conditions:
  - Standard: Heat at 80–100 °C for 2–6 hours.
  - Microwave: 120 °C for 20 minutes (preferred for sterically hindered amines).
- Mechanism: Addition-Elimination. The nucleophile attacks C-2, forming a Meisenheimer-like complex stabilized by the pyrazine nitrogens, followed by the expulsion of chloride.

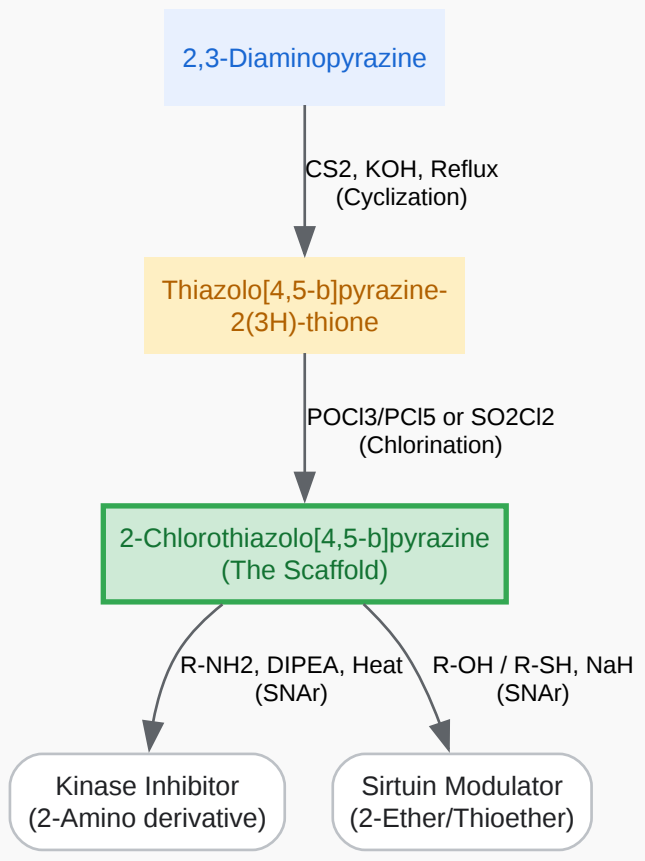

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Figure 1: Synthetic Workflow. Step-by-step conversion from pyrazine precursors to bioactive libraries via the 2-chloro intermediate.

Part 3: Medicinal Chemistry Applications[1][2][3][4][5][6][7]

The thiazolo[4,5-b]pyrazine scaffold is primarily exploited in oncology and metabolic disease research. Its planar, aromatic structure allows it to intercalate into DNA or, more commonly, bind to the ATP-binding sites of enzymes.

Application 1: Kinase Inhibition (Akt/PKB & c-Met)

The scaffold acts as a hinge-binder. The N-4 nitrogen accepts a hydrogen bond from the backbone amide of the kinase hinge region, while the C-2 substituent extends into the solvent-exposed region or the hydrophobic pocket.

- Target:Akt (Protein Kinase B) and c-Met.
- Rationale: Bioisosteric replacement of the imidazo[1,2-b]pyridazine or quinoline cores found in approved inhibitors.
- SAR Insight:
  - Position 2: Introduction of solubilizing groups (e.g., piperazines, morpholines) or aromatic rings via amine linkers improves potency and pharmacokinetic properties.
  - Pyrazine Ring:[1][2][3] Substitution at C-5 or C-6 (via lithiation or cross-coupling) can induce selectivity by targeting the "gatekeeper" residue.

Application 2: Sirtuin Modulation (SIRT1/2)

Thiazole-fused systems are emerging as potent modulators of Sirtuins (NAD+-dependent deacetylases), which regulate aging, metabolism, and apoptosis.

- Mechanism: Allosteric modulation. The scaffold mimics the nicotinamide moiety of NAD+ or binds to the "Exosite" of the enzyme.

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- Key Reference: Analogous to Cambinol (a pyrimidinone) and EX-527 (an indole), thiazolopyrazines occupy the hydrophobic cleft of SIRT1/2, preventing substrate deacetylation.
- Therapeutic Utility: Treatment of neurodegenerative diseases (Alzheimer's) and metabolic syndrome.

Application 3: Antimicrobial Agents

The inherent electron deficiency of the pyrazine ring often confers intrinsic antimicrobial activity, likely through the disruption of bacterial cell wall synthesis or interference with folate metabolism (DHFR inhibition).

Part 4: Data & Structure-Activity Relationship (SAR)

Comparative Reactivity Profile

The following table summarizes the reactivity of the 2-chloro position across different fused thiazole scaffolds, highlighting why the pyrazine fusion is superior for rapid library generation.

Scaffold	Fused Ring	Electrophilicity at C-2	S_NAr Reaction Rate	Primary Application
Thiazolo[4,5-b]pyrazine	Pyrazine (1,4-diazine)	Very High	Fast (< 2h)	Kinase/SIRT Inhibitors
Thiazolo[5,4-b]pyridine	Pyridine	High	Moderate (4-8h)	c-KIT Inhibitors
Thiazolo[4,5-c]pyridine	Pyridine	Moderate	Slow (> 12h)	GPCR Ligands
Benzothiazole	Benzene	Low	Very Slow (Requires Pd)	Amyloid Probes

SAR Logic Diagram

The following diagram illustrates the strategic functionalization points on the scaffold for optimizing biological activity.

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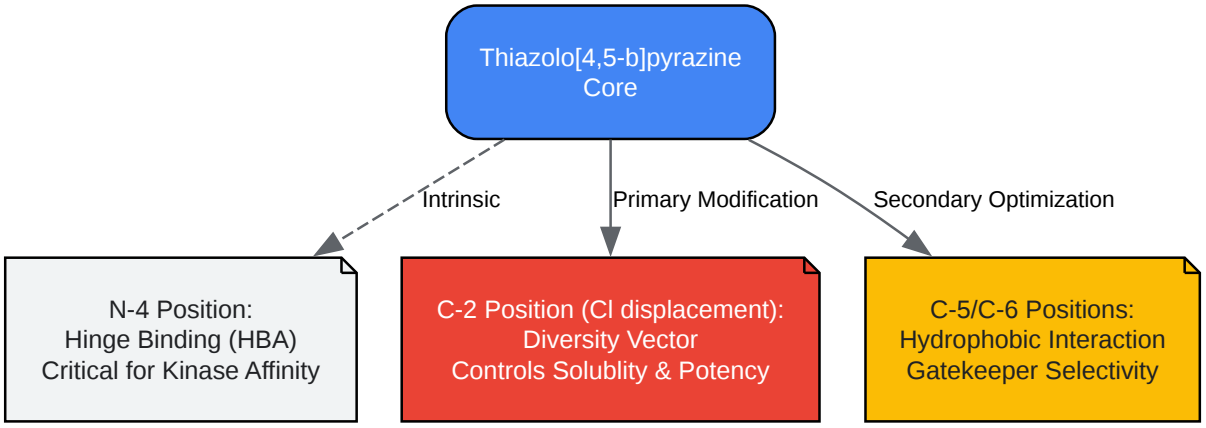

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Figure 2: Structure-Activity Relationship (SAR) Map. Mapping the pharmacophoric features of the scaffold.

References

- Synthesis and Biological Activity of Thiazolo[4,5-b]pyrazine Derivatives. Source:Journal of Heterocyclic Chemistry Context: foundational synthesis of the core and thione intermediates. URL:[Link] (Journal Landing Page)
- Thiazolo[5,4-b]pyridine Derivatives as c-KIT Inhibitors. Source:International Journal of Molecular Sciences / NIH PubMed Central Context: Establishes the bioisosteric relevance of fused thiazoles in kinase inhibition. URL:[Link]
- Discovery of Thiazole-Based SIRT2 Inhibitors. Source:Molecules (MDPI) Context: Details the use of thiazole scaffolds for sirtuin inhibition and anticancer activity. URL:[Link]
- Nucleophilic Aromatic Substitution of Chloroazines. Source:Environmental Science & Technology / PubMed Context: Mechanistic validation of the SNAr reactivity of chloropyrazine rings.[4][5] URL:[Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Synthesis and preliminary evaluation of some pyrazine containing thiazolines and thiazolidinones as antimicrobial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis and antithyroid activity of pyridine, pyrimidine and pyrazine derivatives of thiazole-2-thiol and 2-thiazoline-2-thiol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Nucleophilic aromatic substitution reactions of chloroazines with bisulfide (HS-) and polysulfides (Sn2-) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]

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